

# In-Depth Technical Guide: 1,3-Bis[4-(dimethylamino)phenyl]thiourea

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## Compound of Interest

Compound Name: 1,1-Bis[4-(dimethylamino)phenyl]thiourea

Cat. No.: B084987

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An examination of the synthesis, physicochemical properties, and potential biological activities of a symmetrically substituted diarylthiourea for researchers, scientists, and drug development professionals.

Initial Clarification: The requested compound, **1,1-Bis[4-(dimethylamino)phenyl]thiourea**, is an asymmetrically substituted thiourea. However, a comprehensive search of available scientific literature and chemical databases did not yield specific information or a registered CAS number for this particular isomer. The symmetrically substituted isomer, 1,3-Bis[4-(dimethylamino)phenyl]thiourea, is more commonly documented. Therefore, this technical guide will focus on the latter, assuming it to be the compound of interest.

## Physicochemical Properties

The fundamental physicochemical properties of 1,3-Bis[4-(dimethylamino)phenyl]thiourea are summarized in the table below, providing a foundational understanding of the compound's characteristics.

Property	Value	Reference
CAS Number	13991-81-6	[1]
Molecular Formula	C <sub>17</sub> H <sub>22</sub> N <sub>4</sub> S	[1]
Molecular Weight	314.45 g/mol	[1]
Appearance	White to off-white powder	
Boiling Point	464.4 °C at 760 mmHg	[1]
Flash Point	234.7 °C	[1]
Density	1.239 g/cm <sup>3</sup>	[1]
LogP	3.77	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	4	[1]

## Synthesis of 1,3-Bis[4-(dimethylamino)phenyl]thiourea

The synthesis of symmetrically disubstituted thioureas like 1,3-Bis[4-(dimethylamino)phenyl]thiourea can be achieved through several established methods. A common and effective approach involves the reaction of the corresponding amine with a thiocarbonyl source, such as carbon disulfide or thiophosgene.

### Experimental Protocol: Synthesis via Carbon Disulfide

This protocol outlines a general procedure for the synthesis of N,N'-diarylthioureas from an aromatic amine and carbon disulfide.

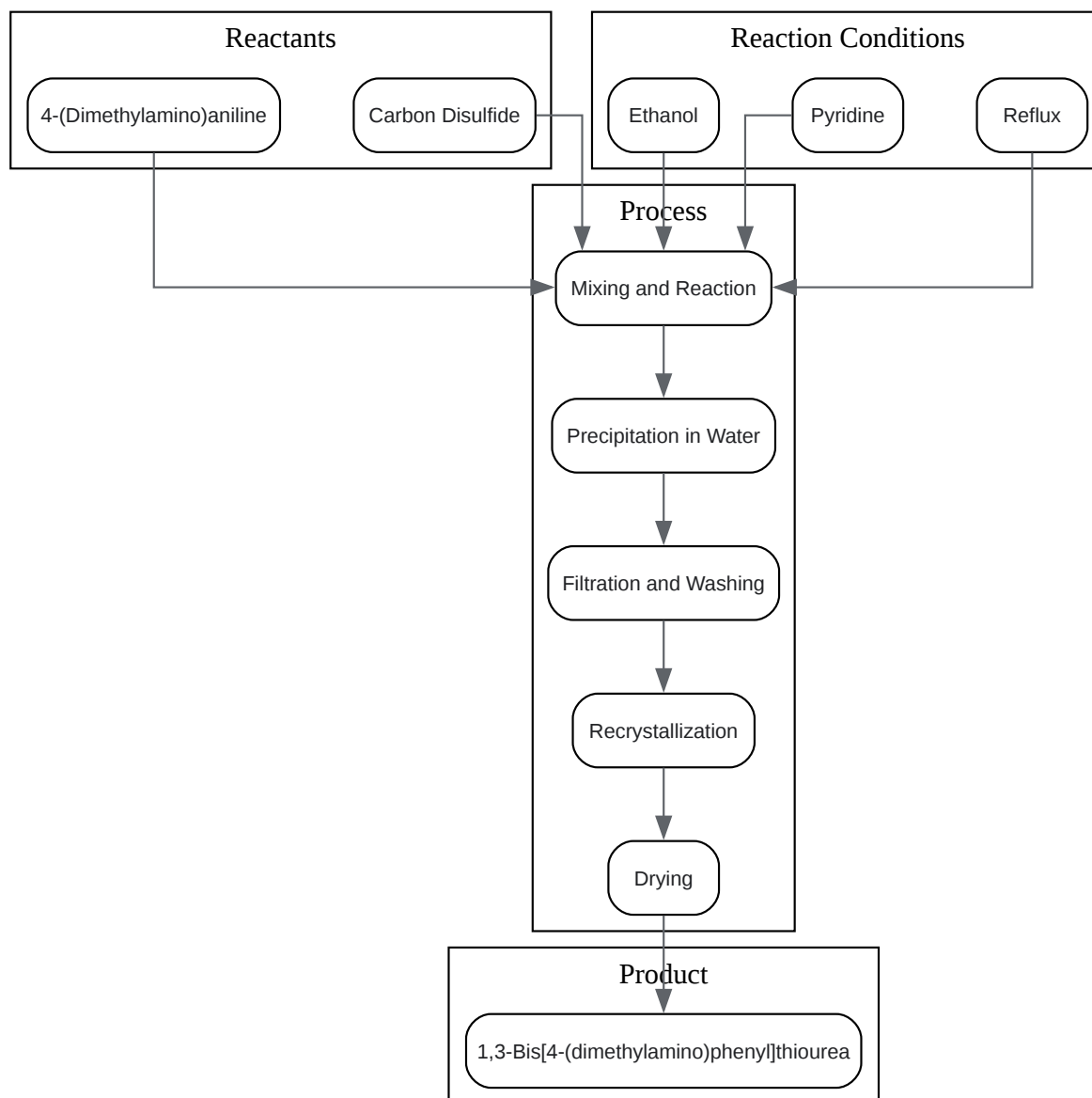
Materials:

- 4-(Dimethylamino)aniline

- Carbon disulfide (CS<sub>2</sub>)
- Pyridine (as a catalyst and base)
- Ethanol (as a solvent)
- Hydrochloric acid (HCl)
- Distilled water

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-(dimethylamino)aniline (2 equivalents) in ethanol.
- Add a catalytic amount of pyridine to the solution.
- Slowly add carbon disulfide (1 equivalent) to the stirred solution at room temperature.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature.
- Slowly pour the reaction mixture into a beaker containing ice-cold water with vigorous stirring to precipitate the crude product.
- Filter the precipitate using a Buchner funnel and wash thoroughly with distilled water to remove any unreacted starting materials and pyridine.
- To purify the product, recrystallize the crude solid from a suitable solvent system, such as ethanol-water.
- Dry the purified crystals of 1,3-Bis[4-(dimethylamino)phenyl]thiourea in a vacuum oven.
- Characterize the final product using techniques such as melting point determination, <sup>1</sup>H NMR, <sup>13</sup>C NMR, and FT-IR spectroscopy to confirm its identity and purity.



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Synthesis workflow for 1,3-Bis[4-(dimethylamino)phenyl]thiourea.

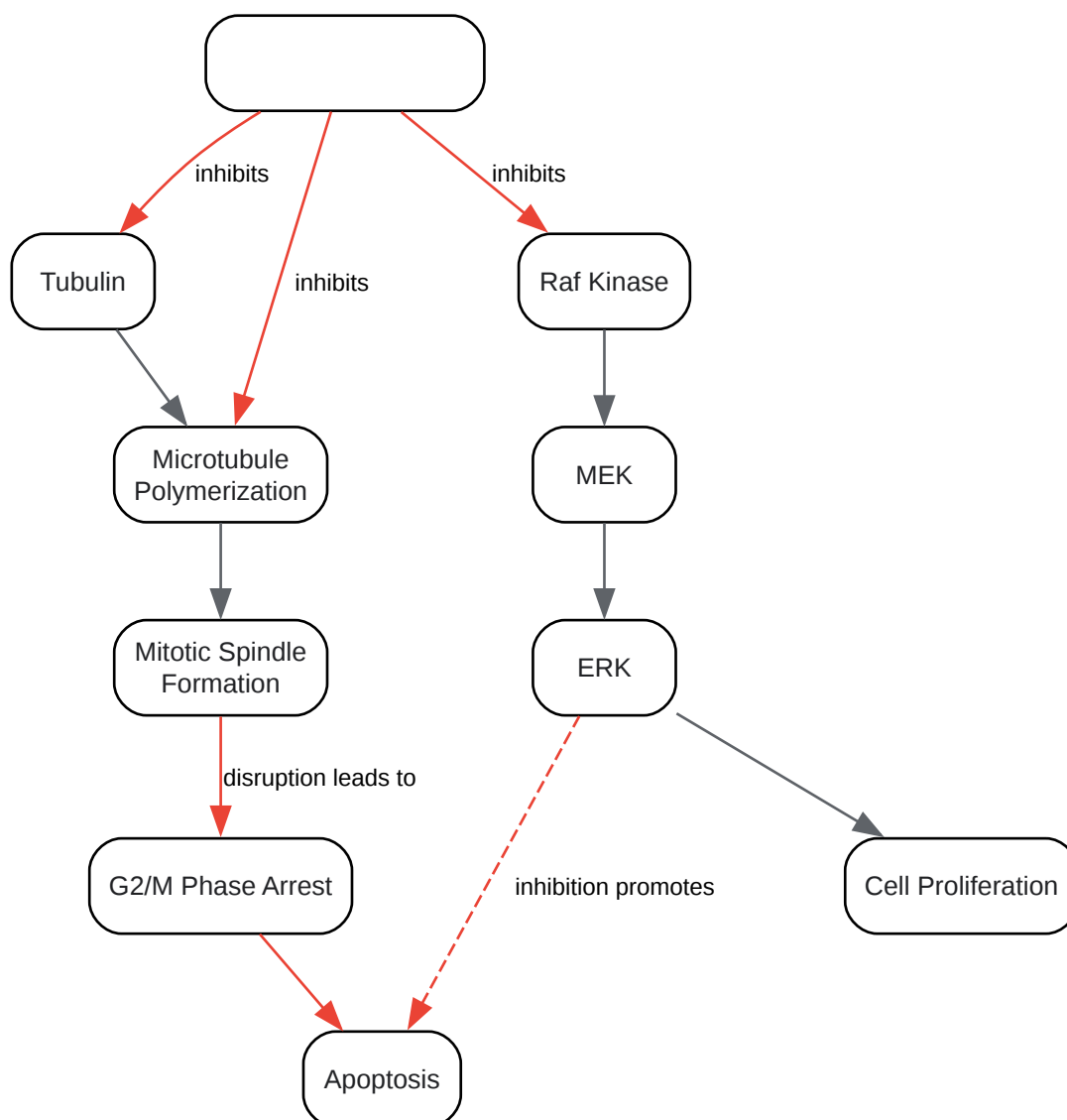
## Potential Biological Activities and Applications

Thiourea derivatives are a class of compounds that have garnered significant interest in medicinal chemistry due to their diverse biological activities. Bis-aryl thioureas, in particular, have been investigated for their potential as anticancer and antioxidant agents.

## Anticancer Activity

Numerous studies have reported the cytotoxic effects of bis-aryl thiourea derivatives against various cancer cell lines. While specific IC<sub>50</sub> values for 1,3-Bis[4-(dimethylamino)phenyl]thiourea are not readily available in the reviewed literature, related compounds have shown significant activity. For instance, a novel synthetic 1,3-phenyl bis-thiourea compound, 1,1'-[1,3-phenylene]bis[3-(3,5-dimethylphenyl)thiourea], was found to be cytotoxic to multiple cancer cell lines at nanomolar concentrations.<sup>[2][3]</sup> Another study on halogenated bis-phenylthiourea derivatives reported potent proapoptotic effects in cancer cells.

**Mechanism of Action:** The anticancer activity of bis-aryl thioureas is believed to stem from their ability to interfere with critical cellular processes. One proposed mechanism is the inhibition of microtubule polymerization, which leads to mitotic arrest in the G2/M phase of the cell cycle and subsequently induces apoptosis.<sup>[2][3]</sup> Additionally, some thiourea derivatives have been shown to target signaling pathways crucial for cancer cell proliferation and survival, such as the Raf kinase and Wnt/ $\beta$ -catenin pathways.



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## References

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- 2. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]

- 3. A novel synthetic 1,3-phenyl bis-thiourea compound targets microtubule polymerization to cause cancer cell death - PMC [pmc.ncbi.nlm.nih.gov]
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